

Introduction: The Environmental Profile of a Linear Siloxane

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Compound of Interest

Compound Name: Octamethyltrisiloxane

CAS No.: 63148-62-9

Cat. No.: B1164950

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Octamethyltrisiloxane (CAS No. 107-51-7), commonly referred to as L3, is a linear, low-molecular-weight organosilicon compound.^[1] Due to its unique physicochemical properties—such as low surface tension, high spreadability, and a non-greasy feel—it is utilized as a chemical intermediate and a key ingredient in personal care products like hair conditioners and skin lotions.^{[2][3]} It also finds use in industrial applications, including the manufacturing of silicone polymers and as a spreading agent.^[2]

While valued for these properties, its widespread use results in environmental release, necessitating a thorough understanding of its subsequent behavior, persistence, and potential impacts. This guide provides a detailed examination of the environmental fate and transport of L3, synthesizing data on its partitioning, degradation, and bioaccumulation potential to offer a comprehensive profile for researchers and environmental scientists.

Core Physicochemical Properties: The Foundation of Environmental Behavior

The environmental journey of any chemical is fundamentally governed by its intrinsic physicochemical properties. For L3, a combination of high volatility, low water solubility, and

lipophilicity dictates its partitioning across air, water, soil, and biota. These core characteristics are summarized in Table 1.

Table 1: Key Physicochemical Properties of **Octamethyltrisiloxane** (L3)

Property	Value	Significance for Environmental Fate	Source(s)
Molecular Formula	C₈H₂₄O₂Si₃	Defines the basic structure and composition.	[1]
Molecular Weight	236.53 g/mol	Influences volatility and diffusion rates.	[1] [4]
Physical State	Colorless Liquid	Determines its handling and initial state upon release.	[1]
Boiling Point	152 - 153 °C	Indicates its tendency to volatilize into the atmosphere.	[4] [5]
Melting Point	-86 °C	Relevant for behavior in cold environments.	[5]
Vapor Pressure	3.9 mmHg @ 25°C	High vapor pressure drives partitioning from water/soil to air.	[5]
Water Solubility	34 ppb (Insoluble)	Extremely low solubility limits its concentration in the aqueous phase and promotes partitioning to other media.	[5]

| Density | 0.82 g/mL @ 25°C | Slightly less dense than water. [\[4\]](#) |

Environmental Partitioning and Transport: Where L3 Goes

Based on its properties, L3 is a mobile compound, with the atmosphere being a primary transport medium. Its high affinity for organic matter also makes soil and sediment significant environmental sinks.

Atmospheric Fate and Long-Range Transport

L3's high vapor pressure and low water solubility mean that upon release, it preferentially partitions to the atmosphere.^[5] This volatilization is a dominant removal mechanism from aquatic and terrestrial systems.^[6] Once in the atmosphere, its fate is governed by reaction with hydroxyl (OH) radicals.^{[7][8]} The atmospheric half-life of L3 has been estimated between 5.79 and 8.9 days.^[9] This residence time is short enough to prevent it from being classified as highly persistent in air, but long enough to allow for significant atmospheric transport, potentially reaching regions far from its emission sources.^{[7][9]}

Partitioning in Aquatic Systems and Sediment

Due to its extremely low water solubility, L3 does not persist in the water column in a dissolved state.^[5] Instead, it rapidly partitions to suspended organic matter and, ultimately, to sediment.^[2] This high adsorptive tendency is a critical aspect of its environmental behavior, making sediment a primary reservoir for L3 in aquatic environments.^{[2][6]} While data for L3's specific sediment persistence is limited, its strong adsorption to organic matter suggests it can remain in this compartment for extended periods.^{[2][9]}

Soil Mobility and Adsorption

Similar to its behavior in sediment, L3 is highly adsorptive to the organic fraction of soils.^[2] This characteristic significantly limits its mobility in the soil column and reduces the potential for leaching into groundwater. The primary mechanism of removal from soil surfaces is volatilization back into the atmosphere, rather than aqueous transport.

The overall environmental distribution is a dynamic cycle of partitioning and transport between air, water, and solid phases, as illustrated in Figure 1.

Figure 1. Environmental fate and transport pathways of **Octamethyltrisiloxane (L3)**.

Environmental Degradation Pathways

While L3 exhibits persistence in certain compartments, it is susceptible to degradation through both abiotic and biotic processes. Abiotic degradation, particularly hydrolysis and atmospheric oxidation, is the most significant removal mechanism.

Abiotic Degradation: Hydrolysis and Photolysis

Hydrolysis: In aquatic environments, the primary degradation pathway for L3 is hydrolysis. The Si-O-Si (siloxane) bond is susceptible to cleavage by water. The hydrolysis half-life in water has been reported to be 60.9 days or less, indicating that abiotic degradation can significantly reduce its persistence in the water column.[2][9] This process is a key factor mitigating the long-term presence of L3 in aquatic systems.[9]

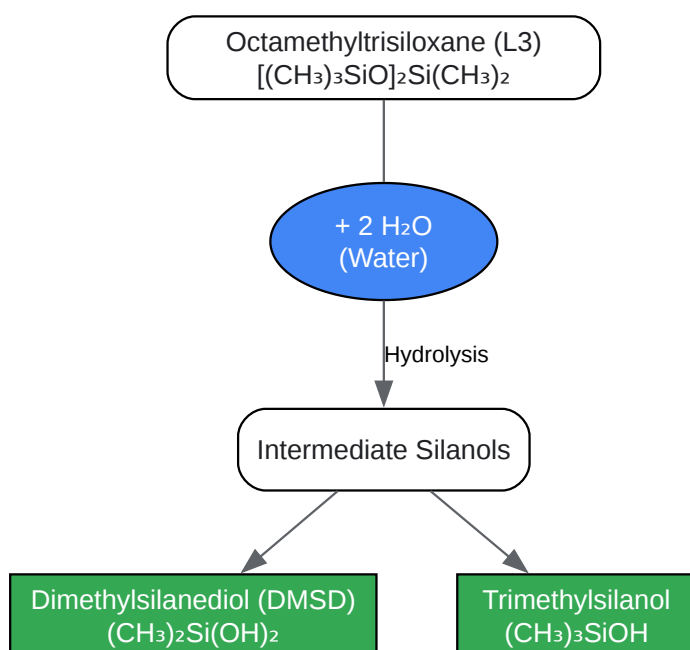


Figure 2. Simplified hydrolysis pathway of L3.

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Figure 2. Simplified hydrolysis pathway of L3.

Atmospheric Oxidation: As previously mentioned, the reaction with hydroxyl radicals (photolysis) is the dominant degradation process in the atmosphere, with a half-life of

approximately 5.8 to 8.9 days.^{[8][9]} This relatively rapid degradation prevents L3 from accumulating indefinitely in the atmosphere.

Biodegradation

In contrast to its abiotic degradation, L3 shows a low potential for microbial biodegradation.^[9] Standard ready biodegradation tests and models suggest that the ultimate biodegradation half-life in water and soil is likely to exceed 182 days.^[9] While some studies on related siloxanes (like D4) have shown slow anaerobic biodegradation to dimethylsilanediol (DMSD), this process is not considered a primary removal mechanism for L3 in the environment.^{[9][10]} Therefore, an assessment of persistence based solely on biodegradation would overestimate its environmental residence time.^[9]

Table 2: Summary of Environmental Degradation Half-Lives for L3

Compartment	Degradation Process	Half-Life ($t_{1/2}$)	Persistence Potential	Source(s)
Air	Atmospheric Oxidation (OH Radicals)	5.79 - 8.9 days	Low	^[9]
Water	Hydrolysis (Abiotic)	≤ 60.9 days	Moderate	^{[2][9]}
Water	Biodegradation (Biotic)	> 182 days	High	^[9]
Soil	Biodegradation (Biotic)	> 182 days	High	^[9]

| Sediment | Biodegradation (Biotic) | Calculated > 365 days | Very High ^[9] |

Bioaccumulation and Ecotoxicity

The potential for L3 to accumulate in organisms and exert toxic effects is a key area of regulatory interest.

Bioaccumulation Potential

There is evidence suggesting L3 has a high potential to accumulate in aquatic organisms. A proposal by Norway to classify L3 as a Substance of Very High Concern (SVHC) under REACH highlights a high bioconcentration factor (BCF) in aquatic species, with values potentially exceeding the threshold of 5,000 L/kg for a "very bioaccumulative" classification.[2]

However, other studies provide a more nuanced view. A screening assessment from Canada reported an empirical biomagnification factor (BMF) of less than 1.[9] This indicates that L3 is unlikely to biomagnify, or increase in concentration at successively higher trophic levels in the food web.[9] The difference between a high BCF (uptake from water) and a low BMF (uptake from diet) suggests that while organisms may absorb L3 from their environment, it may be metabolized or eliminated efficiently enough to prevent it from concentrating up the food chain.

Ecotoxicity Profile

The available data indicates that L3 has a low hazard potential for aquatic and terrestrial organisms.[9] Studies on aquatic species showed no adverse effects even after prolonged exposure at concentrations up to L3's limit of water solubility.[9] Similarly, results for structurally similar compounds suggest L3 is not likely to be hazardous to terrestrial invertebrates or plants.[9] Crucially, the lowest experimentally determined effect levels are substantially higher than the L3 concentrations currently measured or estimated in the environment, indicating a low risk of harm to organisms.[9]

Environmental Analysis: A Methodological Workflow

Accurate assessment of L3 in environmental matrices requires robust analytical protocols. The general workflow involves extraction from the sample, cleanup to remove interfering substances, and instrumental analysis, typically by Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol: Determination of Soil-Water Distribution Coefficient (K_{oc})

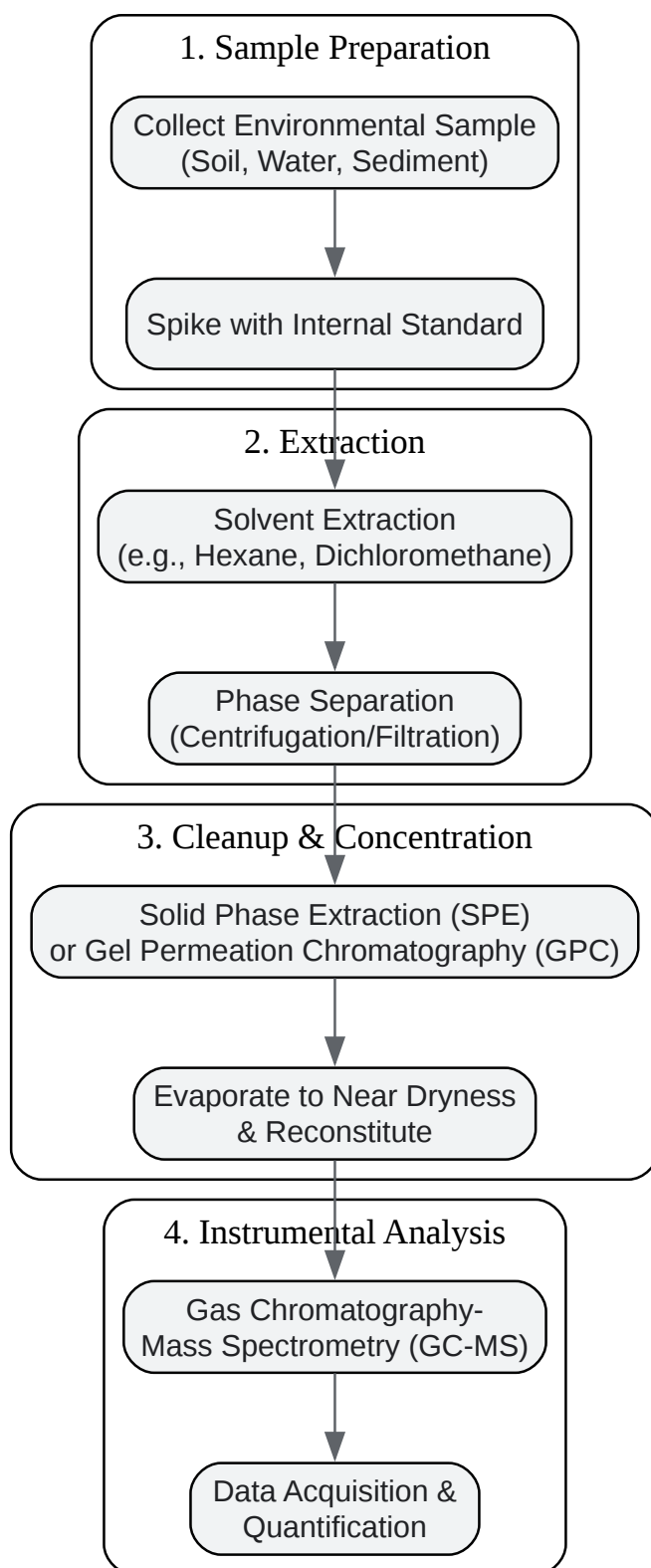
The soil-water distribution coefficient is a critical parameter for predicting the partitioning of a substance between soil/sediment and water. A batch equilibrium method is commonly employed.

Objective: To determine the soil organic carbon-water partitioning coefficient (K_{oc}) for ^{13}C -labeled L3.

Methodology (Based on OECD Guideline 106):

- Preparation of Soil Samples:
 - Select and characterize a minimum of three different soil types with varying organic carbon content (e.g., sandy loam, silt loam, clay).
 - Air-dry the soils and sieve to <2 mm. Determine the organic carbon content, pH, and texture of each soil.
- Preparation of Test Solution:
 - Prepare a stock solution of ^{13}C -L3 in a suitable solvent (e.g., methanol).
 - Create a test solution by spiking the stock solution into a 0.01 M CaCl_2 solution (to mimic soil pore water ionic strength). The final concentration should be below the water solubility limit of L3.
- Equilibration:
 - In centrifuge tubes, combine a known mass of soil with a known volume of the L3 test solution. Typical soil-to-solution ratios are 1:5 or 1:10.
 - Include control samples (solution without soil) to check for adsorption to the vessel walls.
 - Agitate the tubes on a shaker at a constant temperature (e.g., 25°C) for a predetermined equilibration time (e.g., 24-48 hours), established in preliminary kinetic tests.
- Phase Separation:
 - Centrifuge the tubes at high speed to separate the soil (solid phase) from the aqueous solution (liquid phase).
- Analysis:

- Carefully remove an aliquot of the supernatant (aqueous phase).
- Extract the L3 from the aqueous phase using a suitable solvent (e.g., hexane).
- Analyze the extract using GC-MS to determine the equilibrium concentration of L3 in the aqueous phase (C_e).
- Calculation:
 - Calculate the amount of L3 adsorbed to the soil by subtracting the amount remaining in the solution from the initial amount.
 - Calculate the soil-water partition coefficient (K_d) = (Concentration in soil) / (Concentration in water).
 - Normalize K_d to the soil's organic carbon content to obtain K_{oc} : $K_{oc} = (K_d / \% \text{ Organic Carbon}) * 100$.



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Figure 3. General workflow for the analysis of L3 in environmental samples.

Conclusion

The environmental profile of **octamethyltrisiloxane** (L3) is complex. Its physicochemical properties drive partitioning primarily to the atmosphere and the organic carbon fractions of soil and sediment. While it is not readily biodegradable, it undergoes relatively rapid abiotic degradation in both air (via oxidation) and water (via hydrolysis), which limits its overall environmental persistence. Evidence suggests a high potential for bioconcentration from water, but a low potential for biomagnification through the food web. Combined with its low observed ecotoxicity and environmental concentrations below known effect levels, the current body of evidence suggests L3 poses a low risk to organisms and the broader environment.[9]

References

- Screening Assessment for the Challenge Trisiloxane, octamethyl- (MDM). Canada.ca. [\[Link\]](#)
- Norway Proposes **Octamethyltrisiloxane** as a REACH SVHC. Foresight. [\[Link\]](#)
- Environmental characteristics of **octamethyltrisiloxane**-IOTA. iotasilicone.com. [\[Link\]](#)
- **OCTAMETHYLTRISILOXANE** - Safety Data Sheet. Gelest, Inc.. [\[Link\]](#)
- **Octamethyltrisiloxane** | C₈H₂₄O₂Si₃ | CID 24705. PubChem - NIH. [\[Link\]](#)
- Octamethylcyclotetrasiloxane - GOV.UK. gov.uk. [\[Link\]](#)
- Environmental risk limits for octamethylcyclotetrasiloxane in water. RIVM. [\[Link\]](#)
- **Octamethyltrisiloxane** - PDMS-Dimethyl Silicone Fluid. Qingdao Hengda Chemical New Material Co., Ltd.. [\[Link\]](#)
- **Octamethyltrisiloxane**. AMERICAN ELEMENTS®. [\[Link\]](#)
- Final Scope of Risk Evaluation for Octamethylcyclotetra- siloxane (D4). EPA. [\[Link\]](#)
- Final Scope of Risk Evaluation for Octamethylcyclotetra- siloxane (D4) (CASRN 556-67-2). epa nepis. [\[Link\]](#)

- Octamethylcyclotetrasiloxane (D4) - Department of Environmental Science. Stockholms universitet. [\[Link\]](#)
- Volatile Methyl Siloxanes and Other Organosilicon Compounds in Residential Air. ResearchGate. [\[Link\]](#)
- Hydrolysis of Silicone Polymers in Aqueous Systems. Bibliothèque et Archives Canada. [\[Link\]](#)
- Draft Data Quality Evaluation and Data Extraction Information for Environmental Fate and Transport for Octamethylcyclotetrasilox. EPA. [\[Link\]](#)
- Octamethylcyclotetrasiloxane. American Chemical Society. [\[Link\]](#)
- Process for producing **octamethyltrisiloxane** - Google Patents.
- Microbial Degradation of Octamethylcyclotetrasiloxane. PMC - NIH. [\[Link\]](#)
- Octamethylcyclotetrasiloxane in aquatic sediments: toxicity and risk assessment. PubMed. [\[Link\]](#)
- Octamethylcyclotetrasiloxane | C₈H₂₄O₄Si₄ | CID 11169. PubChem. [\[Link\]](#)
- Atmospheric Fate of Volatile Methyl Siloxanes. ResearchGate. [\[Link\]](#)
- Microbial degradation of octamethylcyclotetrasiloxane. PubMed. [\[Link\]](#)
- Atmospheric Chemistry of Volatile Methyl Siloxanes: Kinetics and Products of Oxidation by OH Radicals and Cl Atoms. PubMed. [\[Link\]](#)
- Biodegradation of Emerging Contaminants Controlled by Biological and Chemical Factors. MDPI. [\[Link\]](#)
- Science Project: Environmental Risk Evaluation Report: Octamethylcyclotetrasiloxane. GOV.UK. [\[Link\]](#)
- Adsorption of octamethylcyclotetrasiloxane on silica gel for biogas purification | Request PDF. ResearchGate. [\[Link\]](#)

- Sorption Mechanisms of Chemicals in Soils. MDPI. [[Link](#)]
- Adsorption of organic chemicals in soils. PMC - NIH. [[Link](#)]
- A COMPARATIVE STUDY ON THE ADSORPTION PROPERTIES OF HEAVY METAL Cr IN LAKE SEDIMENT AND SOIL. Applied Ecology and Environmental Research. [[Link](#)]

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Sources

- 1. Octamethyltrisiloxane | C₈H₂₄O₂Si₃ | CID 24705 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. useforesight.io [useforesight.io]
- 3. Octamethyltrisiloxane - PDMS-Dimethyl Silicone Fluid - Qingdao Hengda Chemical New Material Co., Ltd. [hengdasilane.com]
- 4. americanelements.com [americanelements.com]
- 5. gelest.com [gelest.com]
- 6. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 7. researchgate.net [researchgate.net]
- 8. Atmospheric Chemistry of Volatile Methyl Siloxanes: Kinetics and Products of Oxidation by OH Radicals and Cl Atoms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. canada.ca [canada.ca]
- 10. Microbial degradation of octamethylcyclotetrasiloxane - PubMed [pubmed.ncbi.nlm.nih.gov]
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